

# A Comprehensive Technical Guide to 3-Methyl-3-pentanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methyl-3-pentanol

Cat. No.: B165633

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-methyl-3-pentanol**, a tertiary hexanol of interest in various scientific and pharmaceutical applications. This document outlines its fundamental chemical and physical properties, structural information, and key identifiers.

## Chemical Identification and Properties

**3-Methyl-3-pentanol**, systematically named 3-methylpentan-3-ol, is a colorless, flammable liquid.<sup>[1][2]</sup> It is recognized by the CAS Registry Number 77-74-7.<sup>[1][2][3][4][5][6][7]</sup> This compound is a tertiary alcohol, a structural characteristic that defines its chemical reactivity and physical properties.<sup>[1][2]</sup>

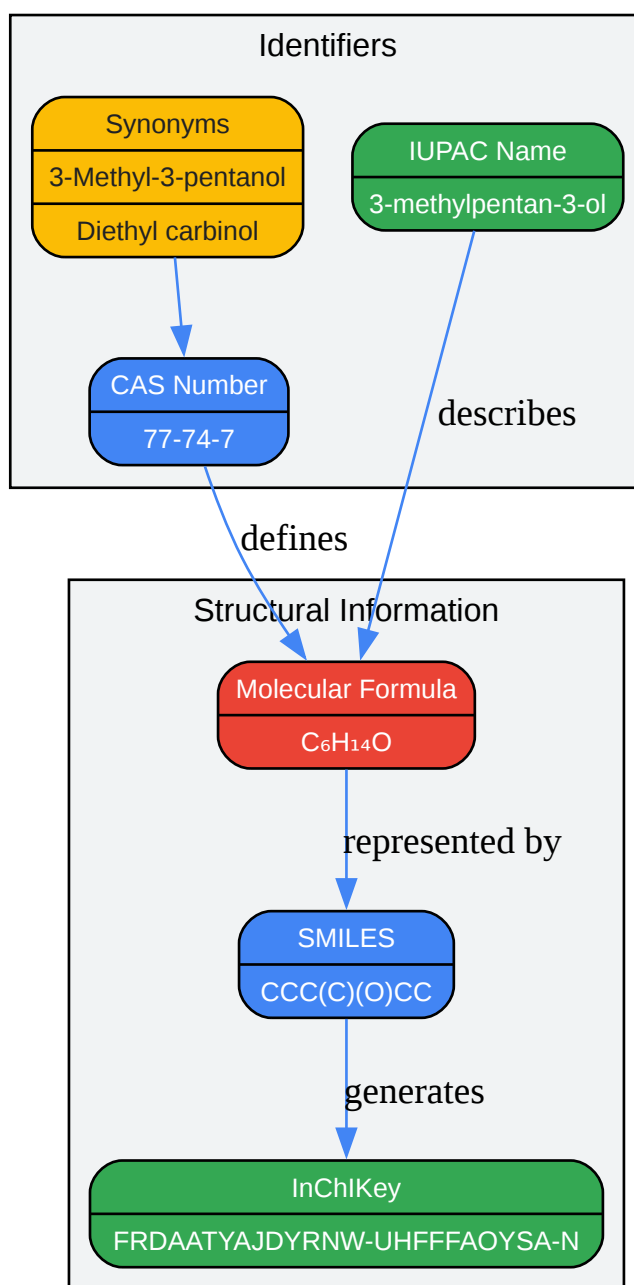
A summary of the key quantitative data for **3-methyl-3-pentanol** is presented in the table below for ease of reference and comparison.

Property	Value	Source(s)
CAS Registry Number	77-74-7	[1][2][3][4][5][6][7]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O	[1][2][4][5][7][8]
Molecular Weight	102.17 g/mol	[4]
IUPAC Name	3-methylpentan-3-ol	[1][2][4]
Appearance	Colorless liquid	[1][2]
Odor	Fruity, powerful leafy odor	[2][8]
Density	0.827 g/cm <sup>3</sup> (at 20 °C)	[1][2]
Boiling Point	122.4 - 123 °C	[1][2]
Melting Point	-23.6 °C to -24 °C	[1][2]
Flash Point	156 °C	[1]
Solubility in Water	45 g/L	[2]
Refractive Index	1.4186	[1]

## Molecular Structure

The molecular structure of **3-methyl-3-pentanol** consists of a central carbon atom bonded to a hydroxyl group (-OH), a methyl group (-CH<sub>3</sub>), and two ethyl groups (-CH<sub>2</sub>CH<sub>3</sub>). This arrangement classifies it as a tertiary alcohol. The chemical formula is C<sub>6</sub>H<sub>14</sub>O.[1][2][4][5][7][8]

The relationship between the various identifiers and the structural representations of **3-methyl-3-pentanol** is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Relationship between identifiers and structure of **3-methyl-3-pentanol**.

## Experimental Protocols

While this document does not detail specific experimental protocols, a common method for the synthesis of **3-methyl-3-pentanol** is the Grignard reaction.[2] This involves reacting a Grignard reagent, such as ethylmagnesium bromide, with a ketone like butanone, or an ester such as

methyl acetate.[2] The reaction is typically carried out in an anhydrous ether solvent, for instance, diethyl ether or tetrahydrofuran.[2] Another cited preparative method involves the reaction of 3-methyl-pentane with p-nitroperbenzoic acid in a chloroform solvent at 60 °C.[8]

## Applications and Safety

**3-Methyl-3-pentanol** has applications as an intermediate and solvent in organic synthesis.[8] It has also been noted for its use in the synthesis of the tranquilizer emylcamate and possesses sedative and anticonvulsant properties itself.[2]

From a safety perspective, it is a flammable liquid and vapor.[2] For detailed handling and safety information, it is essential to consult the corresponding Safety Data Sheet (SDS).

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Methyl-3-pentanol|77-74-7 - MOLBASE Encyclopedia [m.molbase.com]
- 2. 3-Methyl-3-pentanol - Wikipedia [en.wikipedia.org]
- 3. 3-Methyl-3-pentanol | 77-74-7 [chemicalbook.com]
- 4. 3-methyl-3-Pentanol | C6H14O | CID 6493 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. 3-methyl-3-pentanol [stenutz.eu]
- 7. 3-Pentanol, 3-methyl- [webbook.nist.gov]
- 8. 3-METHYL-3-PENTANOL - Ataman Kimya [atamanchemicals.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Methyl-3-pentanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165633#3-methyl-3-pentanol-cas-number-and-molecular-structure]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)